

Application Notes and Protocols for Developing Pan-KRAS Inhibitors with EpoY

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Compound of Interest

Compound Name: **EpoY**

Cat. No.: **B15601229**

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Introduction

The development of inhibitors that can target all major oncogenic mutants of KRAS, so-called pan-KRAS inhibitors, represents a significant challenge and a major goal in cancer therapy. A novel and promising approach in this field is the use of genetically encoded non-canonical amino acids to create covalent protein binders that can irreversibly inhibit KRAS. This document provides detailed application notes and protocols for the utilization of **EpoY**, a genetically encoded epoxide-containing tyrosine, in the development of a covalent pan-KRAS binder.^[1]

EpoY can be incorporated into a protein scaffold, such as a Designed Ankyrin Repeat Protein (DARPin), to create a highly specific and potent inhibitor that forms a covalent bond with KRAS. ^[1] This strategy offers the potential for pan-KRAS inhibition by targeting residues conserved across different KRAS mutants, such as Histidine 95 (H95), providing selectivity over other RAS isoforms like NRAS and HRAS.^[1]

These application notes provide an overview of the **EpoY**-based covalent binder technology, summarize key quantitative data, and offer detailed protocols for the experimental workflow, from the genetic encoding of **EpoY** to the characterization of the covalent KRAS binder.

Data Presentation

The following table summarizes the cross-linking efficiency of the DarpinK13-W35-**EPOY3** covalent binder with various KRAS mutants. The data is derived from mass spectrometry analysis, showing the percentage of KRAS protein that formed a covalent adduct with the **EpoY**-containing Darpin.

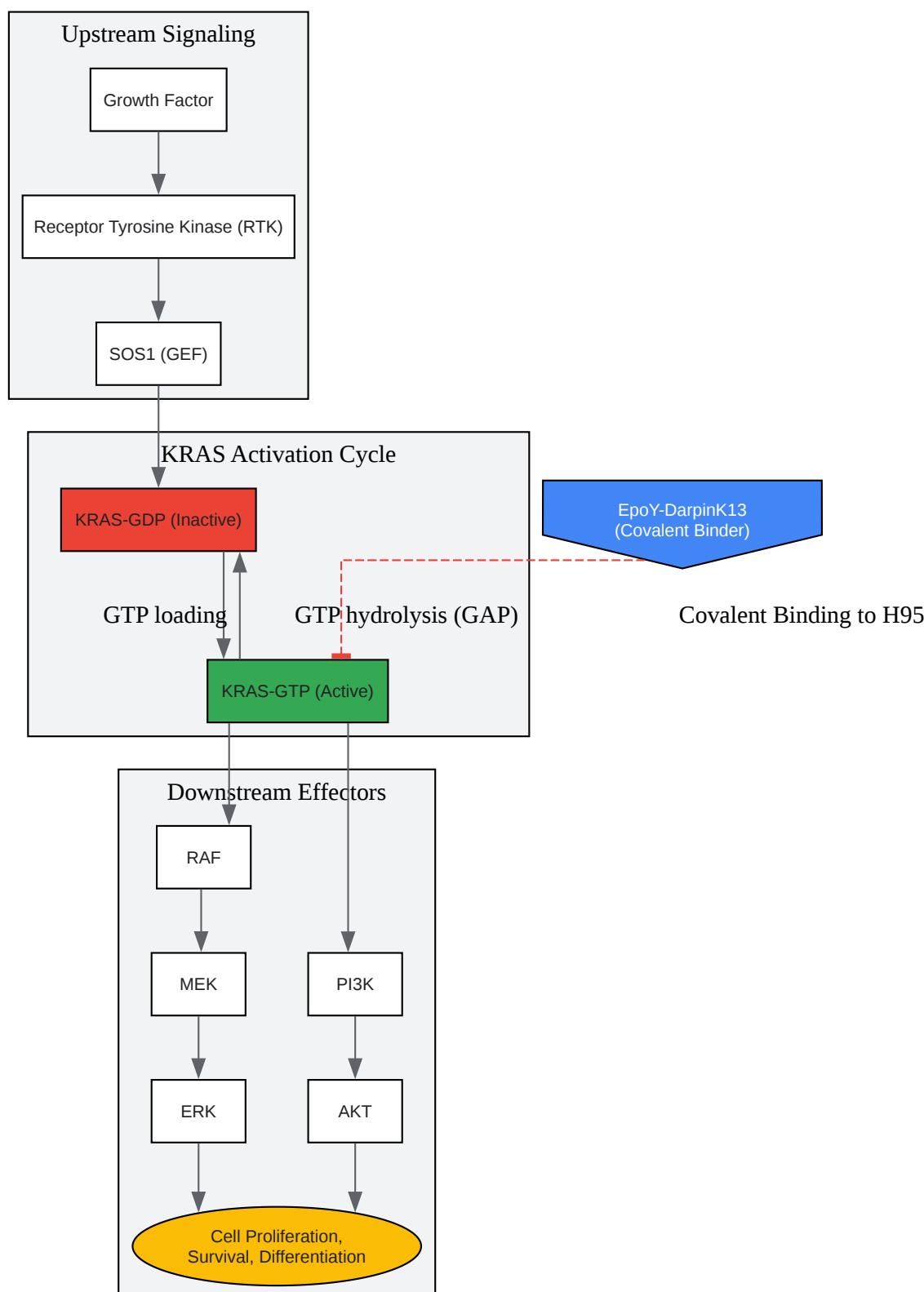
KRAS Mutant	Cross-linking Efficiency (%)
KRAS G12C	>95%
KRAS G12D	>95%
KRAS G12V	>95%
KRAS G13D	>95%
KRAS Q61H	>95%
Wild-Type KRAS	>95%

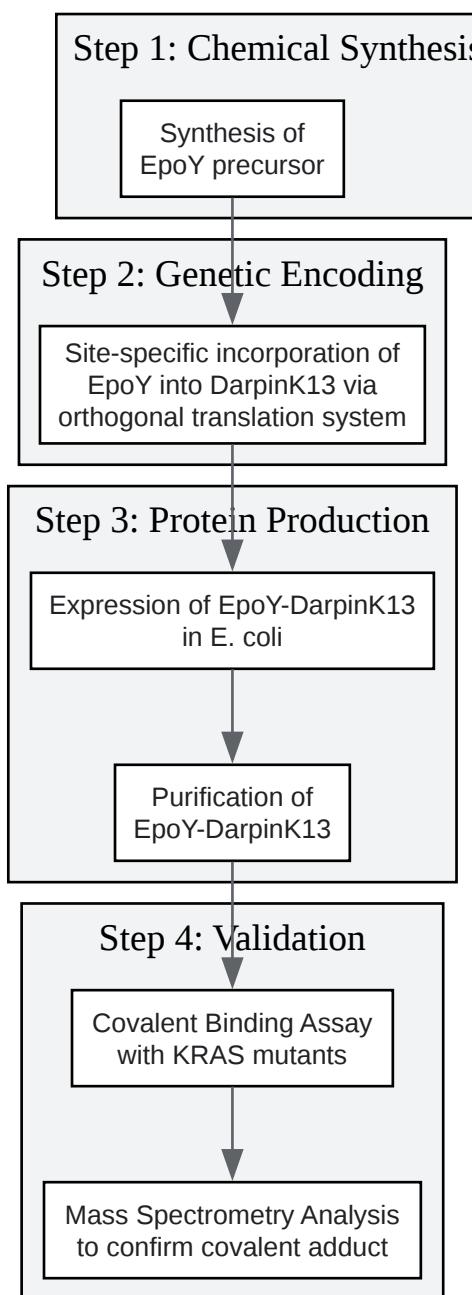
Data extracted from Zhang, J., et al. (2024). Genetically Encoded Epoxide Warhead for Precise and Versatile Covalent Targeting of Proteins. *Journal of the American Chemical Society*.[\[1\]](#)

Signaling Pathways and Experimental Workflows

KRAS Signaling Pathway and Point of Intervention

The diagram below illustrates the canonical KRAS signaling pathway and the mechanism of inhibition by the **EpoY**-DarpinK13 covalent binder.





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References

- 1. Genetically Encoded Epoxide Warhead for Precise and Versatile Covalent Targeting of Proteins - PMC [pmc.ncbi.nlm.nih.gov]
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